

comparative studies of different commercial Tuberculin preparations

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Compound of Interest

Compound Name: *Tuberculin*

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A Comparative Analysis of Commercial Tuberculin Preparations

For decades, the tuberculin skin test (TST) has been a cornerstone in the diagnosis of latent tuberculosis infection. This guide offers a comparative overview of commonly used commercial tuberculin purified protein derivative (PPD) preparations for researchers, scientists, and drug development professionals. The performance of these products is evaluated based on available experimental data, focusing on key metrics such as potency, sensitivity, and specificity.

Overview of Key Tuberculin Preparations

The most widely studied and utilized tuberculin preparations include PPD-S, PPD-RT23, Aplisol®, and Tubersol®. PPD-S, the international standard, was developed in 1944 and is comprised of approximately 92.9% protein, 5.9% polysaccharide, and 1.2% nucleic acid.^[1] The World Health Organization (WHO) adopted it as the international standard for tuberculin in 1952.^{[1][2]} PPD-RT23, developed by the Statens Serum Institut (SSI), is the most globally used PPD product and is recommended by the WHO and the International Union Against Tuberculosis and Lung Disease (IUATLD) at a dose of 2 Tuberculin Units (TU) with Tween 80.^{[1][2]} Aplisol® and Tubersol® are the two commercially available PPD tuberculin preparations in the United States.

Comparative Performance Data

The potency and bioequivalence of different tuberculin preparations are critical for accurate diagnosis. Several studies have compared these products, yielding valuable data for researchers.

Potency and Bioequivalence

A key finding in comparative studies is the relative potency of PPD-RT23 to PPD-S. Research has shown that 2.5 TU of PPD-RT23 with Tween 80 has a similar potency to 5 TU of PPD-S.[1] Another study indicated that for routine testing, 0.02 µg of RT 23 in a diluent with Tween 80 is a recommended dose.[3] It is generally accepted that 2 TU of PPD-RT23 is biologically equivalent to 5 TU of PPD-S.[4]

Sensitivity and Specificity in Clinical Populations

The sensitivity and specificity of tuberculin preparations are crucial for their diagnostic utility. Studies comparing Aplisol® and Tubersol® in individuals with recent culture-proven tuberculosis found indistinguishable reaction size distributions and median TST results.[5] In this population, with a cutoff of 10 mm for a positive reaction, the sensitivity was 96% for both preparations.[5]

In a study involving individuals at low risk for tuberculous infection, the specificity of Aplisol®, Tubersol®, and PPD-S1 was compared. Using a 10-mm cutoff, the specificities were high for all three: Aplisol® (98.2%), Tubersol® (99.2%), and PPD-S1 (98.9%).[6][7]

Tuberculin Preparation	Population	Key Findings	Reference
PPD-S vs. PPD-RT23	General populations in the US	2.5 TU of PPD-RT23 with Tween 80 is approximately equivalent to 5 TU of PPD-S.	[1][8]
PPD-S2 vs. PPD-S1	TB patients and low-risk subjects in the US	Statistically indistinguishable in TB patients with equally high specificity in low-risk subjects.	[1]
Aplisol® vs. Tubersol®	51 HIV-negative persons with culture-confirmed active TB	Indistinguishable reaction size distributions and median TST results. At a 10mm cutoff, sensitivity was 96% for both.	[5]
Aplisol® vs. Tubersol® vs. PPD-S1	1555 persons at low risk of latent TB infection	High specificities at a 10mm cutoff: Aplisol® (98.2%), Tubersol® (99.2%), and PPD-S1 (98.9%).	[6][7]
PPD RT 23 vs. PPD IC 65	60 children with tuberculosis (BCG vaccinated)	Very good agreement between the two tuberculin.	[9][10]

In Vitro Assays: A Modern Alternative

In recent years, Interferon-Gamma Release Assays (IGRAs) have emerged as an alternative to the TST. These in-vitro blood tests measure the release of interferon-gamma (IFN- γ) by T-cells in response to stimulation by *M. tuberculosis* antigens. Commercial IGRAs like QuantiFERON-TB Gold (QFT) offer higher specificity, particularly in BCG-vaccinated populations, as they use

antigens not present in the BCG vaccine.[9][11][12][13] However, studies have shown discordance between TST and IGRA results, suggesting they may measure different aspects of the immune response to *M. tuberculosis*. [9][14]

Experimental Protocols

Tuberculin Skin Test (Mantoux Method)

The Mantoux test is the standard method for administering a TST.

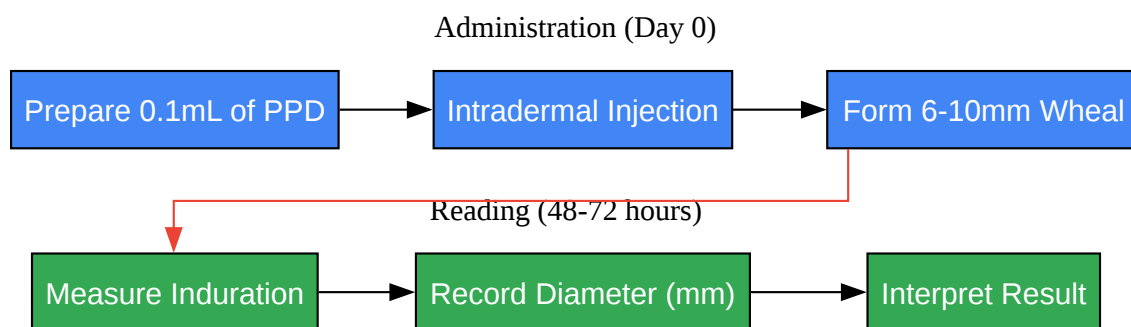
- **Preparation:** A standard dose of 5 TU of PPD in a volume of 0.1 mL is drawn into a 27-gauge tuberculin syringe.[11][15]
- **Administration:** The injection is given intradermally on the volar aspect of the forearm, creating a wheal of 6 to 10 mm in diameter.[11]
- **Reading:** The reaction is read by a trained healthcare worker between 48 and 72 hours after administration.[11] The diameter of the induration (not erythema) is measured in millimeters.

Interferon-Gamma Release Assay (IGRA)

The general workflow for an IGRA, such as the QuantiFERON-TB Gold In-Tube assay, is as follows:

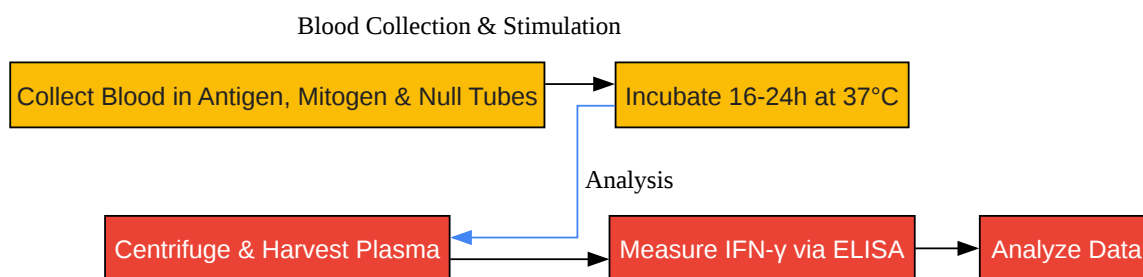
- **Blood Collection:** Whole blood is collected into three specialized tubes: one containing TB-specific antigens, one with a mitogen (positive control), and one with no additive (negative control).
- **Incubation:** The blood tubes are incubated at 37°C for 16 to 24 hours to allow for T-cell stimulation and IFN- γ production.
- **Measurement:** The plasma is separated, and the concentration of IFN- γ is measured using an enzyme-linked immunosorbent assay (ELISA).
- **Interpretation:** The amount of IFN- γ released in response to the TB antigens is compared to the controls to determine the result (positive, negative, or indeterminate).

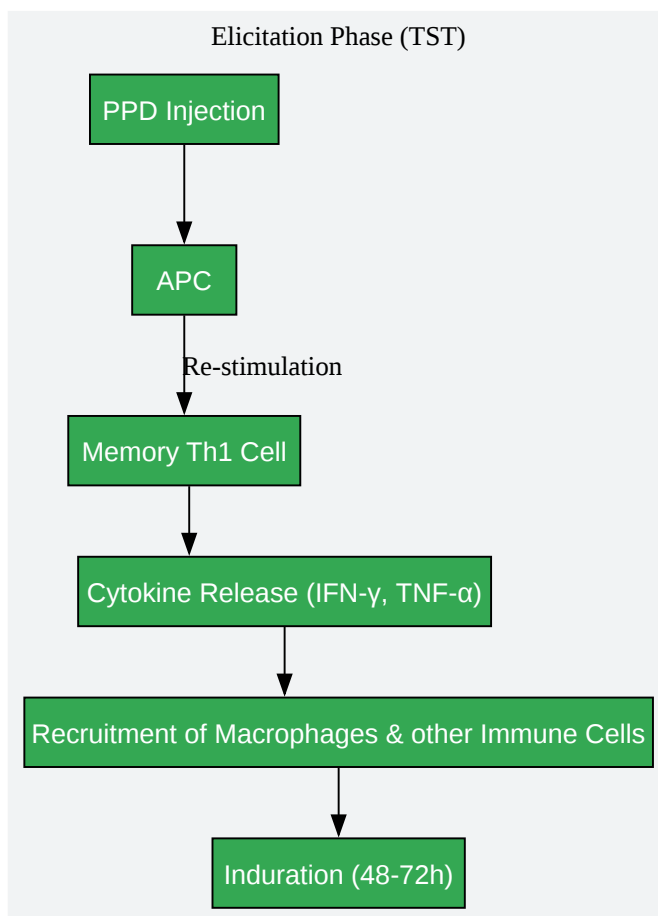
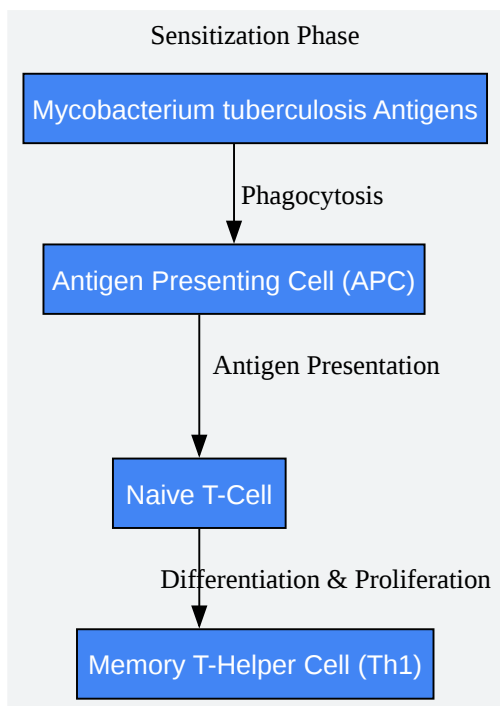
Visualizing the Processes



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Tuberculin Skin Test (TST) Experimental Workflow.





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